Comparative Guide: C13 NMR Analysis of Methyl 5-bromo-2-ethoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 5-bromo-2-ethoxybenzoate*
CAS No.:	*773873-65-7*
Cat. No.:	*B3057191*

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Executive Summary: The "Missing Standard" Problem

In drug discovery pipelines, **Methyl 5-bromo-2-ethoxybenzoate** (CAS 53770-13-1) serves as a critical intermediate, particularly for constructing bi-aryl scaffolds via Suzuki-Miyaura couplings or modifying the ester functionality. However, a direct, publicly validated C13 NMR peak list is often absent from standard spectral databases.

This guide bridges that gap. By synthesizing data from structural analogs (Methyl 2-ethoxybenzoate and Methyl 5-bromo-2-hydroxybenzoate) and applying rigorous Substituent Chemical Shift (SCS) theory, we provide a predictive reference standard. This allows researchers to confidently verify product identity and purity without needing a commercial reference standard.

Structural Analysis & Numbering

To ensure accurate assignment, we utilize the following numbering scheme. Note that the "Heavy Atom Effect" of Bromine and the shielding/deshielding of the Ethoxy group are the

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primary diagnostic features.

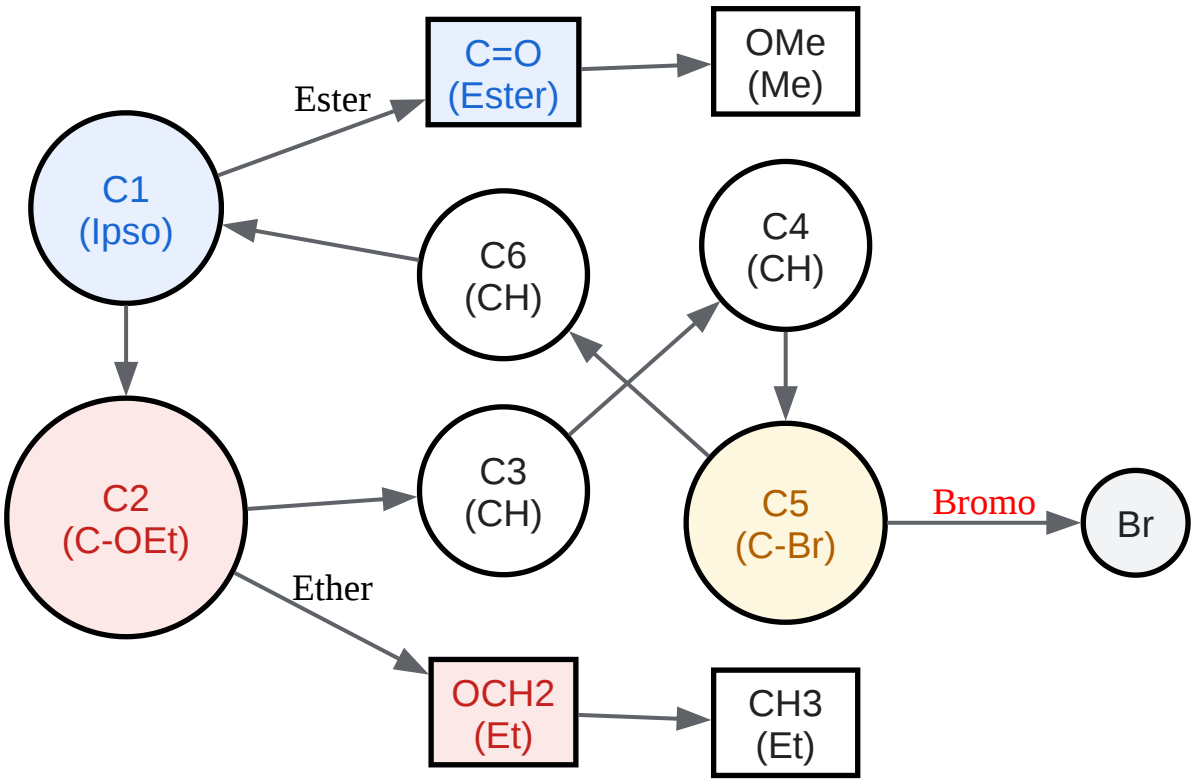

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Figure 1: Carbon numbering scheme for **Methyl 5-bromo-2-ethoxybenzoate**. Colors indicate key diagnostic shifts (Blue: Carbonyl region, Red: Oxygen-deshielded, Yellow: Bromine-shielded).

Predictive C13 NMR Data & Comparison

The following data is derived by applying Substituent Chemical Shifts (SCS) to the experimentally verified core of Methyl 2-ethoxybenzoate and correcting for the Bromine substituent effect (Heavy Atom Effect).

Table 1: Predicted vs. Analog Chemical Shifts (ppm in CDCl3)

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Carbon Position	Target: Methyl 5-bromo-2-ethoxybenzoate **(Predicted)**	Analog 1: Methyl 2-ethoxybenzoate **(Experimental Core)**	Analog 2: Methyl 5-bromo-2-hydroxybenzoate **(Precursor)**	Diagnostic Logic
C=O (Ester)	165.8 - 166.5	166.8	169.8	Ester carbonyl; slightly shielded by ortho-ethoxy resonance.
C2 (Ipso-OEt)	157.5 - 158.5	158.8	161.2 (C-OH)	Key Signal: Highly deshielded by Oxygen. O-Et is slightly upfield of O-H.
C6 (Ortho)	133.0 - 134.5	131.5	130.5	Deshielded by ortho-carbonyl and meta-bromine.
C4 (Para)	134.0 - 135.5	133.2	138.5	Deshielded by ortho-bromine.
C1 (Ipso-CO)	121.5 - 123.0	120.5	112.5	Quaternary carbon.
C3 (Meta)	114.0 - 115.5	113.5	119.6	Shielded by ortho-ethoxy group.
C5 (Ipso-Br)	111.5 - 113.0	120.1 (C-H)	110.2	Key Signal: Upfield shift due to Bromine "Heavy Atom Effect" (approx -7 to -10 ppm vs H).

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OCH2 (Ethyl)	64.5 - 65.5	64.2	N/A	Diagnostic methylene quartet.
OCH3 (Ester)	52.0 - 52.5	51.9	52.5	Standard methyl ester signal.
CH3 (Ethyl)	14.5 - 15.0	14.7	N/A	Diagnostic methyl triplet.

> *Note on C5 Assignment: Beginners often misassign the C-Br carbon (C5) to a lower field (higher ppm) assuming electronegativity causes deshielding. However, Bromine and Iodine exhibit a "Heavy Atom Effect" which provides diamagnetic shielding, often shifting the ipso-carbon upfield relative to a C-H bond.[1]*

Experimental Verification Protocol

To confirm the identity of your synthesized compound, follow this self-validating protocol. This workflow ensures you distinguish the product from its starting material (Phenol) and potential regioisomers.

A. Sample Preparation[2]

- Solvent: Dissolve 10-15 mg of sample in 0.6 mL CDCl3 (Chloroform-d).
  - Why? CDCl3 is the standard for the values listed above. DMSO-d6 may shift phenolic precursors downfield but has less effect on the target ether.
- Tube: Use a high-quality 5mm NMR tube to avoid shimming errors.
- Reference: Ensure TMS (0.00 ppm) or the CDCl3 triplet (77.16 ppm) is used for calibration.

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B. Data Acquisition Parameters (Standard 400 MHz Instrument)

- Pulse Sequence:zgpg30 (Proton-decoupled C13).
- Scans (NS): Minimum 256 (512 recommended for clear quaternary carbons C1, C2, C5).
- Relaxation Delay (D1): 2.0 seconds (Essential for accurate integration of quaternary carbons).

C. Validation Workflow

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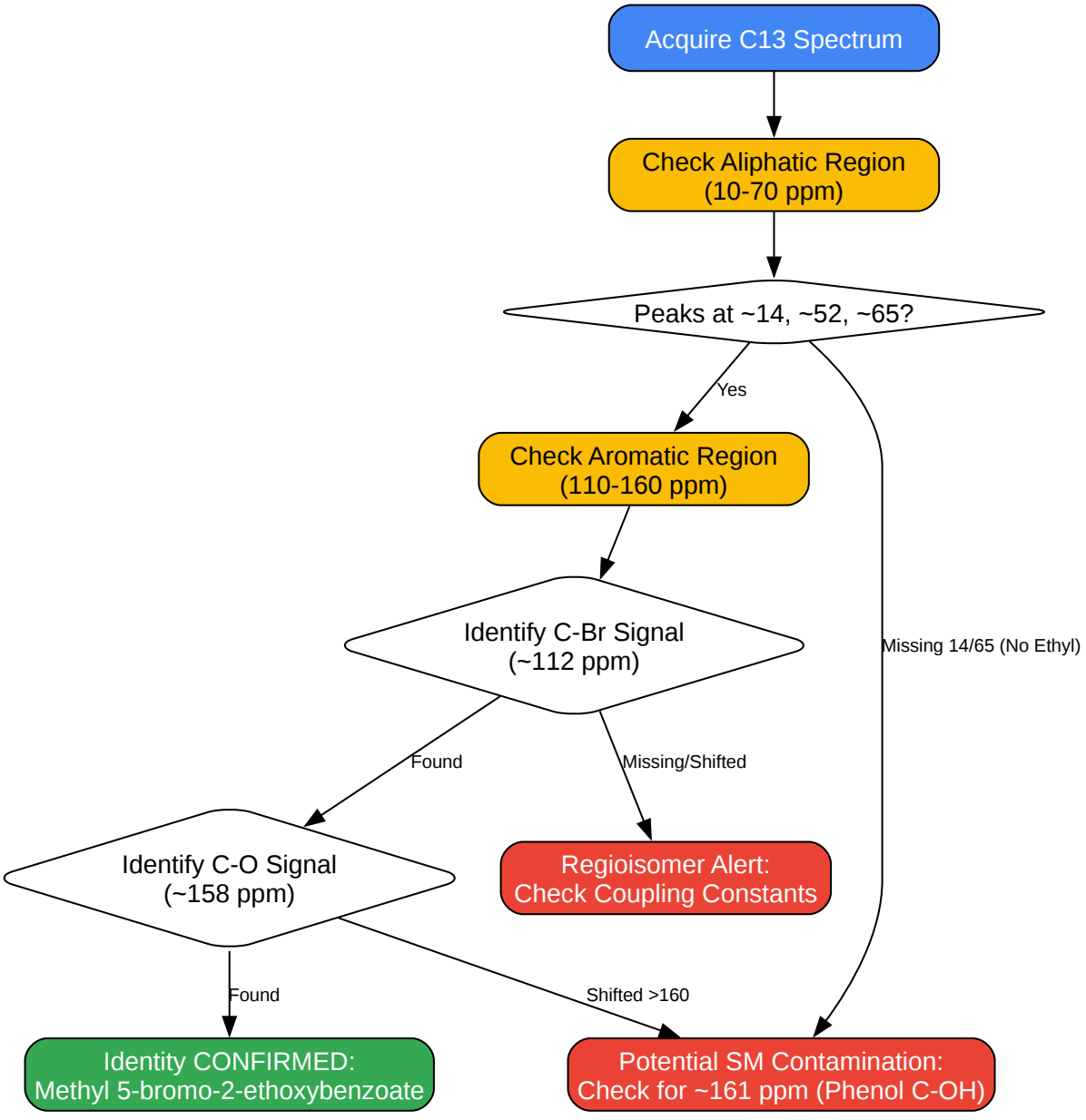

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Figure 2: Logic flow for spectral validation. This decision tree helps rule out common synthesis failures like incomplete alkylation.

Mechanistic Insights: Why These Shifts Occur

Understanding the causality of these shifts allows you to adapt this data if you change solvents or substituents.

- The "Heavy Atom" Shielding (C5): Unlike Chlorine or Fluorine, which strongly deshield the ipso-carbon (moving it >130 ppm), Bromine's large electron cloud induces a local diamagnetic current. This shields the C5 nucleus, counteracting the inductive withdrawal.
  - Observation: C5 appears at ~112 ppm, which is upfield from the unsubstituted C5-H (~120 ppm).
- The Alkoxy Resonance (C2, C3, C1): The ethoxy group is a strong

  -donor.
  - Ortho-shielding: It pumps electron density into the ortho positions (C1 and C3). This explains why C3 is the most shielded aromatic CH (~114 ppm).
  - Ipso-deshielding: The direct attachment to Oxygen strips electron density from C2, pushing it to ~158 ppm.
- Steric Inhibition of Resonance: The bulky Ethoxy group at C2 and the Ester at C1 create steric strain. This can twist the ester carbonyl out of the benzene plane slightly, reducing conjugation.
  - Effect: The Carbonyl carbon (C=O) may appear slightly upfield (166 ppm) compared to a planar, fully conjugated system (168-170 ppm).

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